

# 2-Chlorobenzyl bromide physical properties

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## Compound of Interest

Compound Name: 2-Chlorobenzyl bromide

Cat. No.: B146252

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## An In-depth Technical Guide to the Physical Properties of 2-Chlorobenzyl Bromide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Chlorobenzyl bromide** (CAS No: 611-17-6), a versatile organic compound widely used as an essential building block in the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals.<sup>[1]</sup> Its reactivity, particularly in nucleophilic substitution reactions, makes it a valuable reagent for introducing the 2-chlorobenzyl moiety into a wide range of molecular structures.<sup>[1]</sup> This document consolidates key physicochemical data, outlines detailed experimental protocols for property determination, and includes a logical workflow for safe handling, tailored for professionals in research and development.

## Core Physicochemical Properties

The fundamental physical and chemical characteristics of **2-Chlorobenzyl bromide** are summarized in the table below. This data is essential for planning synthetic routes, understanding reactivity, and ensuring safe laboratory handling.

Property	Value	Source(s)
CAS Number	611-17-6	[1][2][3][4][5][6][7]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrCl	[1][2][3][5][6]
Molecular Weight	205.48 g/mol	[2][4][5][6]
Appearance	Colorless to light yellow or amber clear liquid	[1][2][8][9]
Boiling Point	103-104 °C at 10 mmHg (13.3 kPa)	[1][2][5][6][8]
Density	1.583 g/mL at 25 °C	[1][2][5][6][10]
Refractive Index (n <sub>20/D</sub> )	1.591 - 1.593	[1][5][6][7][9]
Flash Point	108 - 109 °C (closed cup)	[2][6][7][8]
Melting Point	83-84 °C*	[2][5][6]
Solubility	Soluble in benzene and chloroform; decomposes in hot water.	[6]
Vapor Density	7.08	[8]

\*Note on Melting Point: Some sources report a melting point of 83-84 °C.[2][5][6] However, this compound is consistently described as a liquid at ambient and room temperature.[1][2][8][9] This discrepancy suggests the reported melting point may be erroneous or refer to a different isomer or condition. For practical purposes, **2-Chlorobenzyl bromide** should be handled as a liquid.

## Experimental Protocols

The following sections detail standardized methodologies for determining the key physical properties of **2-Chlorobenzyl bromide**. These protocols are foundational for verifying the purity and identity of the compound in a laboratory setting.

### Determination of Boiling Point (Thiele Tube Method)

The boiling point is a critical indicator of purity for a liquid substance. The Thiele tube method is a common and efficient technique requiring a small sample volume.[\[11\]](#)

Methodology:

- **Sample Preparation:** Fill a small fusion tube to about half-full with **2-Chlorobenzyl bromide**.
- **Capillary Tube Insertion:** Seal one end of a capillary tube using a flame. Place the capillary tube, sealed-end up, into the fusion tube containing the sample.[\[12\]](#)[\[13\]](#)
- **Apparatus Setup:** Attach the fusion tube to a thermometer using a rubber band or thread. The bottom of the fusion tube should be level with the thermometer's bulb.
- **Heating:** Insert the thermometer and attached tube into a Thiele tube containing high-boiling mineral oil, ensuring the sample is fully immersed.[\[11\]](#)
- **Observation:** Gently heat the side arm of the Thiele tube with a Bunsen burner.[\[12\]](#) As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[\[11\]](#)
- **Measurement:** Once a continuous and vigorous stream of bubbles is observed, remove the heat. The liquid will begin to cool. The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[\[11\]](#)[\[12\]](#) Record this temperature.

## Determination of Density (Pycnometer or Graduated Cylinder Method)

Density is determined by accurately measuring the mass of a known volume of the liquid.[\[14\]](#)

Methodology:

- **Weigh Empty Container:** Accurately weigh a clean, dry measuring cylinder or pycnometer on an electronic balance and record its mass ( $m_1$ ).[\[15\]](#)
- **Add Liquid:** Carefully add a specific volume of **2-Chlorobenzyl bromide** (e.g., 10 mL) to the measuring cylinder. Record the exact volume (V) by reading the bottom of the meniscus at eye level.[\[14\]](#)[\[15\]](#)

- Weigh Filled Container: Reweigh the measuring cylinder containing the liquid and record the new mass ( $m_2$ ).<sup>[15][16]</sup>
- Calculation: Calculate the mass of the liquid by subtracting the initial mass from the final mass ( $m = m_2 - m_1$ ).
- Density Calculation: Compute the density ( $\rho$ ) using the formula:  $\rho = m / V$ .<sup>[15]</sup> For higher precision, this procedure should be repeated multiple times, and the average value should be reported.<sup>[15]</sup>

## Determination of Solubility (Qualitative)

This protocol determines the qualitative solubility of **2-Chlorobenzyl bromide** in a given solvent.

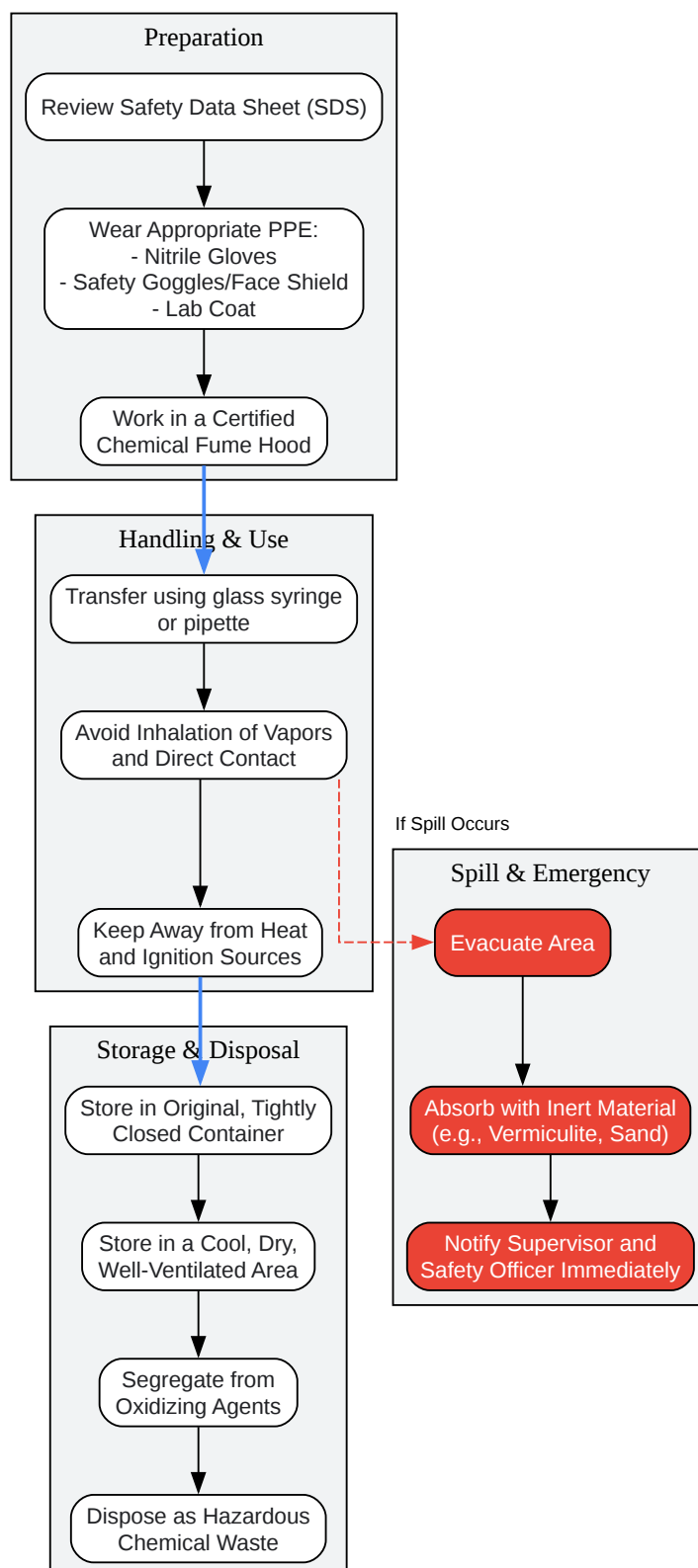
Methodology:

- Sample Preparation: Place a small, measured amount of **2-Chlorobenzyl bromide** (e.g., 0.05 mL) into a small test tube.<sup>[17]</sup>
- Solvent Addition: Add a small portion of the test solvent (e.g., 0.25 mL of water) to the test tube.
- Mixing: Stopper the test tube and shake it vigorously for 10-20 seconds.
- Observation: Observe the mixture to see if the **2-Chlorobenzyl bromide** has dissolved completely. If it has, the substance is considered soluble. If a separate layer or cloudiness persists, it is insoluble or sparingly soluble.
- Incremental Addition: If the sample dissolves, continue adding the solvent in small increments until a total of approximately 3 mL has been added to confirm solubility.<sup>[17]</sup> Repeat this process with other solvents like ethanol, diethyl ether, and chloroform to build a solubility profile.

## Safety and Handling Workflow

**2-Chlorobenzyl bromide** is a hazardous substance classified as corrosive and a lachrymator, causing severe skin burns, eye damage, and respiratory irritation.<sup>[2][8]</sup> Adherence to a strict

safety workflow is mandatory.



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Caption: Logical workflow for the safe handling of **2-Chlorobenzyl bromide**.

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- To cite this document: BenchChem. [2-Chlorobenzyl bromide physical properties]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b146252#2-chlorobenzyl-bromide-physical-properties>]

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